

# An In-depth Technical Guide to Isononanoic Acid: Chemical Structure and Isomers

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## Compound of Interest

Compound Name: Isononanoic acid

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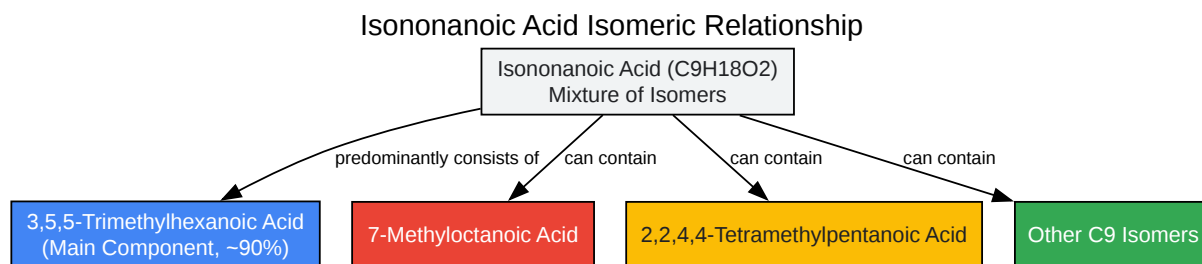
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isononanoic acid**, focusing on its complex isomeric nature, chemical structure, physicochemical properties, and the experimental protocols for its synthesis and analysis. **Isononanoic acid** is a branched-chain C9 carboxylic acid that, due to its unique structure, offers distinct properties compared to its linear counterpart, nonanoic acid. It is a crucial intermediate in the synthesis of a wide range of chemical products, including synthetic lubricants, plasticizers, paint driers, and cosmetics.[1][2][3]

## Chemical Structure and Isomerism

**Isononanoic acid** is not a single compound but rather a mixture of isomers of C<sub>9</sub>H<sub>18</sub>O<sub>2</sub>. [1][4][5] The term typically refers to a technical-grade product where the specific composition can vary depending on the manufacturing process. [4][5] The most predominant isomer, often constituting about 90% or more of the mixture, is 3,5,5-trimethylhexanoic acid. [1][2][4][5]

Other significant isomers that can be present include 7-methyloctanoic acid and 2,2,4,4-tetramethylpentanoic acid. [4][5] The branched nature of these isomers imparts key properties such as a lower freezing point, enhanced solubility in organic solvents, and improved oxidative stability compared to linear fatty acids. [1][6]

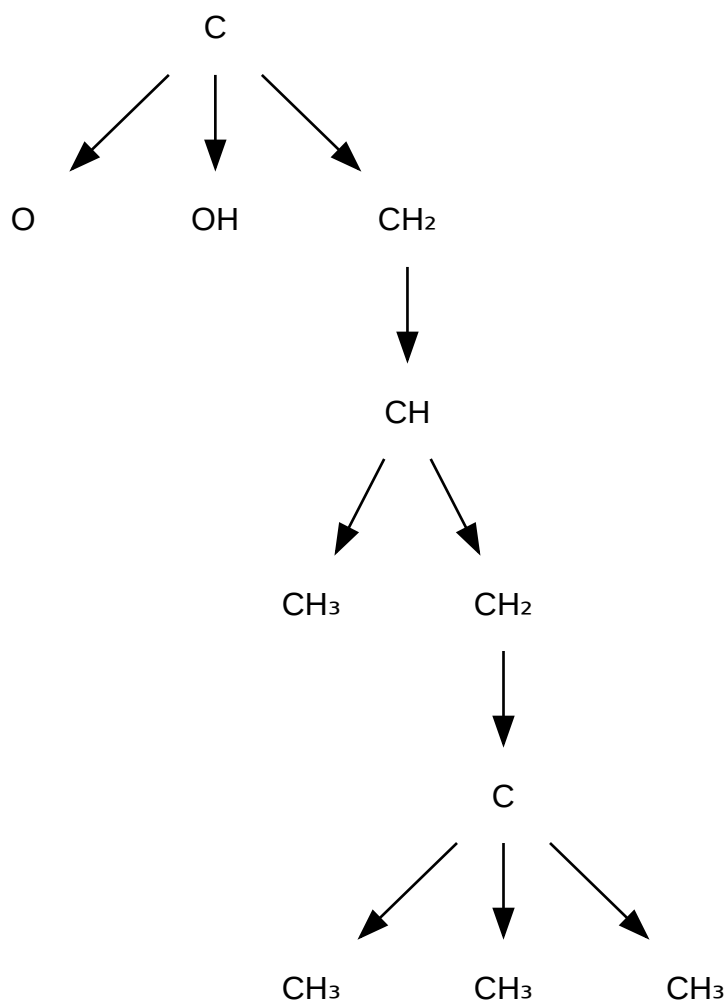


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**Fig. 1:** Relationship between **Isononanoic Acid** and its common isomers.

The chemical structure of the primary isomer, 3,5,5-trimethylhexanoic acid, is characterized by a six-carbon hexanoic acid backbone with methyl groups attached at the 3rd and 5th carbon positions, with the 5th carbon being a quaternary center.<sup>[7][8]</sup>

## Structure of 3,5,5-Trimethylhexanoic Acid



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**Fig. 2:** Chemical structure of 3,5,5-trimethylhexanoic acid.

## Physicochemical Properties

The quantitative physicochemical properties of **isononanoic acid** are summarized in the table below. These values primarily reflect the commercial mixture, which is rich in 3,5,5-trimethylhexanoic acid.

Property	Value	Reference
Molecular Formula	C9H18O2	[1][4][9][10]
Molecular Weight	158.24 g/mol	[8][9][10]
Appearance	Clear, colorless liquid	[1][4][7]
Odor	Faint, mild	[1][4][7]
Melting Point	< -65 °C to -70 °C	[4]
Boiling Point	~253.4 °C at 760 mmHg	[5]
Density (20°C)	~0.9013 - 0.919 g/cm <sup>3</sup>	[5][11]
Flash Point	~129.7 - 131 °C	[5][11]
Water Solubility	Sparingly soluble	[1][4][7]
Solubility in Organics	Miscible with usual organic solvents (e.g., ethanol, ether)	[1][4][9]
Refractive Index (20°C)	~1.4241	[11]
CAS Number	26896-18-4 (for 7-methyloctanoic acid)	[4]
3302-10-1 (for 3,5,5-trimethylhexanoic acid)	[4][10]	

## Experimental Protocols

### Industrial Synthesis

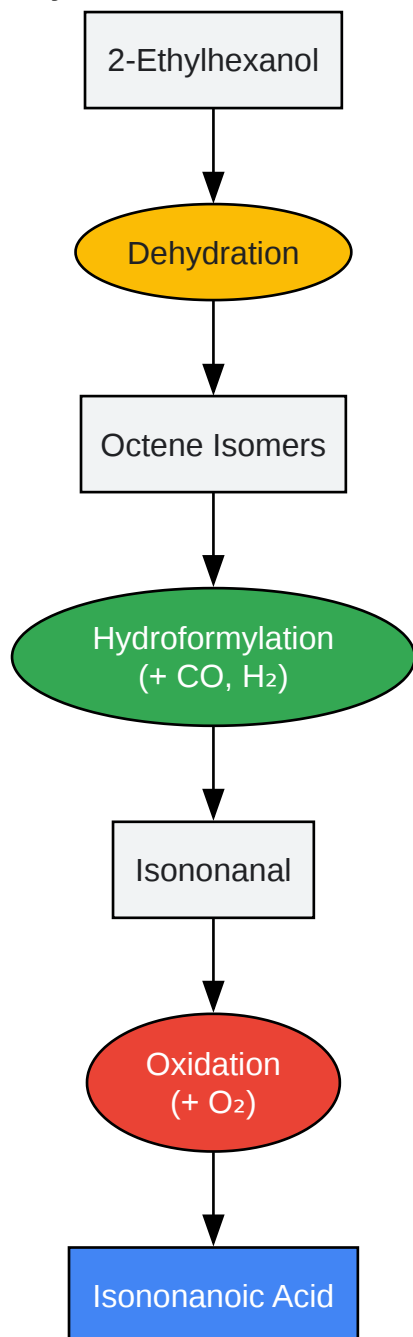
The commercial production of **isononanoic acid** is a multi-step process that typically starts from 2-ethylhexanol.[12][13][14] This method allows for large-scale, cost-effective manufacturing.[1]

Detailed Methodology:

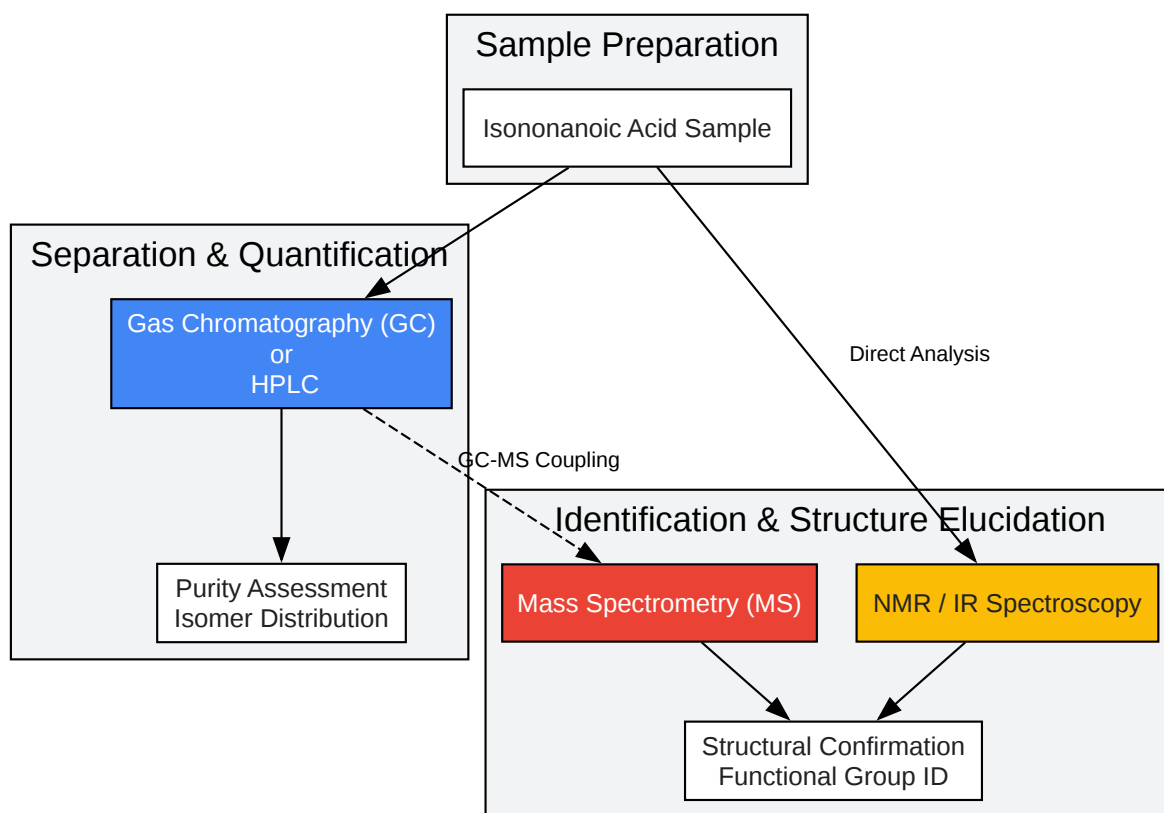
- Dehydration of 2-Ethylhexanol: 2-ethylhexanol is dehydrated in the presence of a catalyst to produce a mixture of octene isomers.[12][14][15]

- Hydroformylation (Oxo Process): The resulting octene mixture is then reacted with carbon monoxide (CO) and hydrogen (H<sub>2</sub>) in the presence of a transition metal catalyst (typically from group VIII, like cobalt or rhodium).<sup>[1][12][14]</sup> This step, known as hydroformylation or the oxo process, yields isononanal (a C<sub>9</sub> aldehyde).
- Oxidation: The isononanal is subsequently oxidized to **isononanoic acid**.<sup>[1][4][12]</sup> This oxidation is often carried out using air or oxygen, sometimes with a catalyst to improve efficiency and selectivity.<sup>[12][15]</sup>

## Industrial Synthesis of Isononanoic Acid



## General Analytical Workflow for Isononanoic Acid



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